

5-Chloropyrimidine: A Technical Guide to Its Properties and Safe Handling

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Compound of Interest

Compound Name: 5-Chloropyrimidine

Cat. No.: B107214

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CAS Number: 17180-94-8

This document provides a comprehensive overview of **5-Chloropyrimidine**, a key intermediate in the pharmaceutical and agrochemical industries.^[1] It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety protocols, and handling procedures.

Chemical and Physical Properties

5-Chloropyrimidine is a yellow to brown solid.^[1] It is characterized by a pyrimidine ring with a chlorine atom at the 5th position.^[1] This compound serves as a versatile building block in organic synthesis.^[1]

Property	Value	Source
CAS Number	17180-94-8	[1][2][3][4]
Molecular Formula	C4H3ClN2	[1][2][3]
Molecular Weight	114.53 g/mol	[2]
Appearance	Yellow to Brown Solid	[1]
Odor	Pungent	[1]
pKa	1.40 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in water.	[1]
Storage Temperature	2-8°C, sealed in a dry environment.	[1]


Safety and Hazard Information

5-Chloropyrimidine is classified as an irritant and requires careful handling to avoid exposure.
[2]

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific target organ toxicity – single exposure	3 (Respiratory tract irritation)

Signal Word: Warning[2][5]

GHS Hazard Pictogram:

-  alt text

Hazard Statements:

- H315: Causes skin irritation.[2][5]

- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2][5]

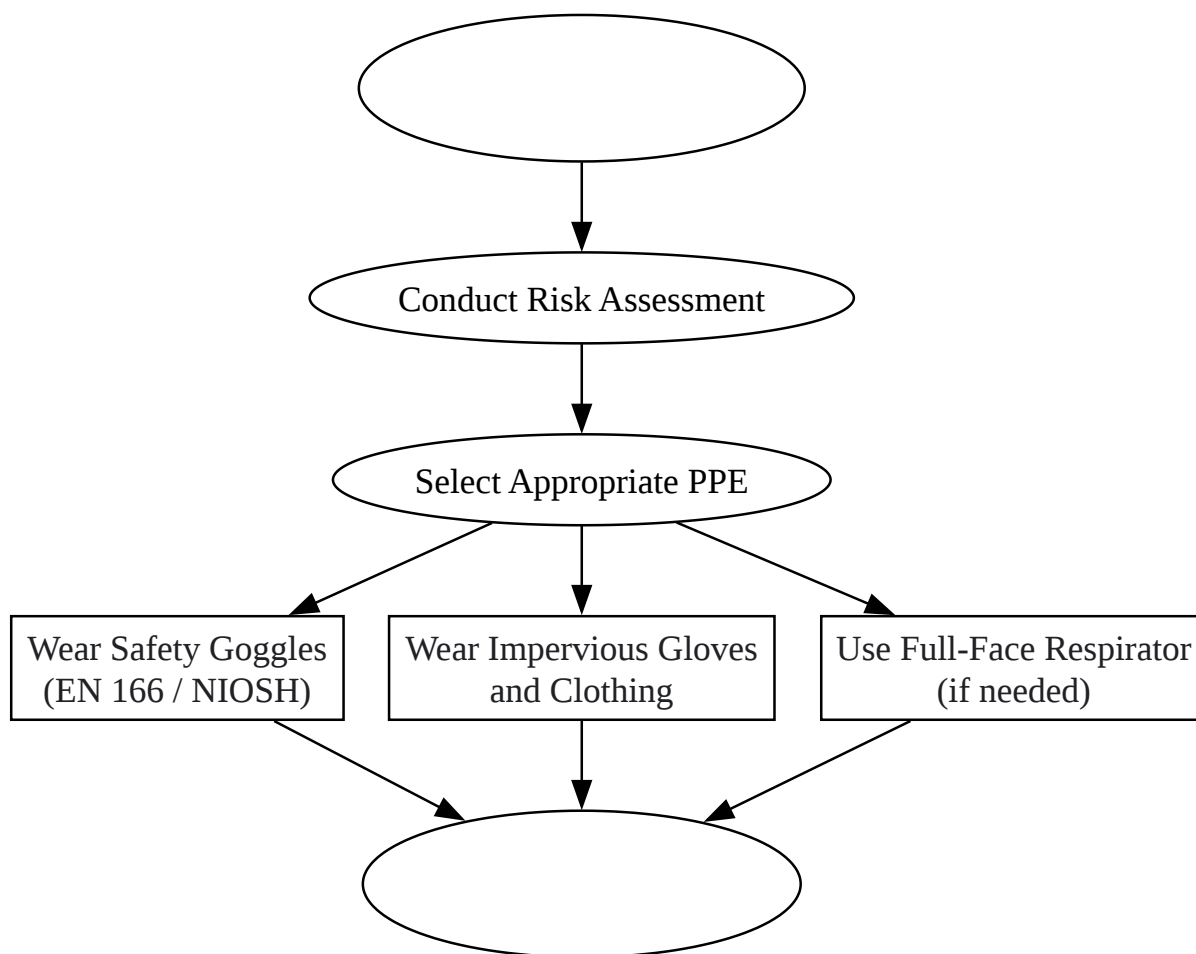
Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when working with **5-Chloropyrimidine**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- Skin Protection: Wear fire/flammable resistant and impervious clothing. Chemical impermeable gloves are required.[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5]



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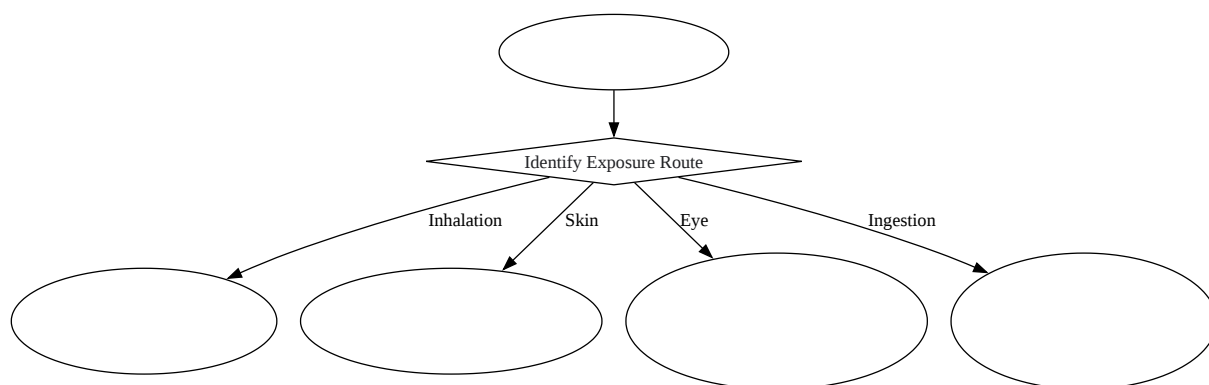
Handling and Storage

- Handle in a well-ventilated place.[5]
- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Use non-sparking tools.[5]
- Store the container tightly closed in a dry and well-ventilated place.[5][6]
- Store locked up.[5][6]

First-Aid Measures

In case of exposure, follow these procedures immediately:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim into fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [5] [6]
Skin Contact	Take off contaminated clothing immediately. Wash off with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. [5] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention. [5] [6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [5] [6]



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Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing vapors, mist, or gas.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5]
- Containment and Cleaning: Collect and arrange disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[5]

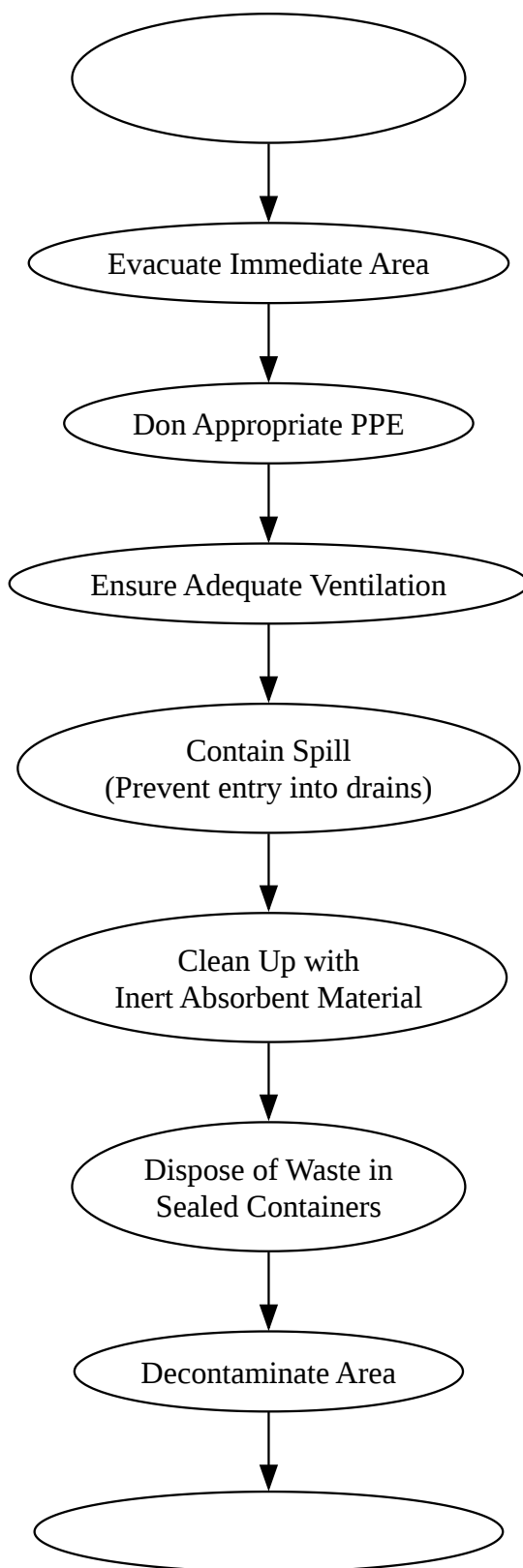
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
[6]
- Specific Hazards: No data available.[5]

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[\[5\]](#)

Precautionary Statements Summary

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2] [5]
P264	Wash skin thoroughly after handling. [2] [5]
P271	Use only outdoors or in a well-ventilated area. [5]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2] [5]
P302+P352	IF ON SKIN: Wash with plenty of water. [5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5]
P319	Get medical help if you feel unwell. [5]
P321	Specific treatment (see supplemental first aid instruction on this label). [5]
P332+P317	If skin irritation occurs: Get medical help. [5]
P362+P364	Take off contaminated clothing and wash it before reuse. [5]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [5]
P405	Store locked up. [5]
P501	Dispose of contents/container to an approved waste disposal plant. [5] [6]



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Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[6]

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 5-Chloropyrimidine | C₄H₃ClN₂ | CID 12600384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-氯嘧啶 CAS#: 17180-94-8 [m.chemicalbook.com]
- 4. 17180-94-8|5-Chloropyrimidine|BLD Pharm [bldpharm.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
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